

A Comprehensive Technical Guide to the Physicochemical Characteristics of Tridecyl Hexadecanoate

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Compound of Interest

Compound Name: *Tridecyl palmitate*

Cat. No.: *B15474929*

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Introduction

Tridecyl hexadecanoate, also known as **tridecyl palmitate**, is a wax ester composed of a C13 alcohol (tridecanol) and a C16 fatty acid (palmitic acid). As a member of the long-chain ester family, its physicochemical properties are of interest in various fields, including cosmetics, pharmaceuticals, and material science, where it may function as an emollient, lubricant, or texturizing agent. This technical guide provides a detailed overview of the known and estimated physicochemical characteristics of tridecyl hexadecanoate, along with comprehensive experimental protocols for their determination.

Physicochemical Properties

Quantitative data for tridecyl hexadecanoate is not readily available in the literature. However, its properties can be estimated based on data from homologous long-chain wax esters. The primary determinant for the physical properties of saturated wax esters is the total number of carbon atoms.^[1] Tridecyl hexadecanoate has a total of 29 carbon atoms.

Table 1: General and Computed Physicochemical Properties of Tridecyl Hexadecanoate

Property	Value	Source
IUPAC Name	tridecyl hexadecanoate	PubChem[2]
Synonyms	Tridecyl palmitate	PubChem[2]
CAS Number	36617-38-6	PubChem[2]
Molecular Formula	C ₂₉ H ₅₈ O ₂	PubChem[2]
Molecular Weight	438.8 g/mol	PubChem[2]
Physical State	Solid at room temperature (estimated)	General knowledge of long-chain esters
XLogP3	13.6	PubChem (Computed)[2]

Table 2: Estimated Thermal and Physical Properties of Tridecyl Hexadecanoate

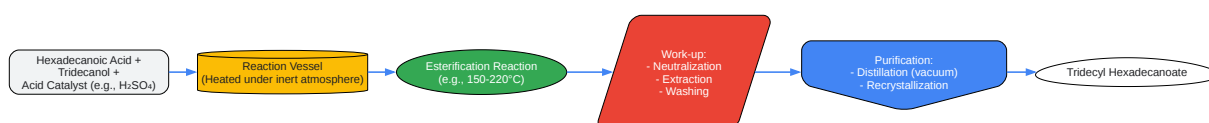
Property	Estimated Value	Basis for Estimation
Melting Point	45 - 55 °C	Based on melting points of similar chain length saturated wax esters (e.g., C30-C32 esters melt in the range of 42-56 °C).[3][4]
Boiling Point	> 350 °C	Long-chain wax esters have high boiling points, often determined under vacuum to prevent decomposition.
Density	~0.86 g/cm ³ at 20°C	Similar to other long-chain esters.
Solubility	Insoluble in water. Soluble in nonpolar organic solvents like hexane, chloroform, and warm ethanol.	General solubility of wax esters.[4][5]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physicochemical properties of tridecyl hexadecanoate.

Synthesis of Tridecyl Hexadecanoate

A general method for the synthesis of esters is the Fischer esterification of a carboxylic acid and an alcohol in the presence of an acid catalyst.



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Synthesis workflow for tridecyl hexadecanoate.

Procedure:

- Combine equimolar amounts of hexadecanoic acid and tridecanol in a round-bottom flask.
- Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- Heat the mixture under an inert atmosphere (e.g., nitrogen) with stirring. The reaction temperature can range from 150 to 220°C.[6]
- Continuously remove the water formed during the reaction using a Dean-Stark apparatus to drive the equilibrium towards the product.
- Monitor the reaction progress by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).

- Upon completion, cool the reaction mixture and neutralize the acid catalyst with a base (e.g., sodium bicarbonate solution).
- Extract the ester with a nonpolar organic solvent (e.g., hexane).
- Wash the organic layer with water and brine, then dry over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation or recrystallization from a suitable solvent (e.g., ethanol).

Melting Point Determination

The melting point can be determined using a digital melting point apparatus or by Differential Scanning Calorimetry (DSC).

Using a Digital Melting Point Apparatus:

- Finely powder a small sample of purified tridecyl hexadecanoate.
- Pack the powder into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rapid rate initially, then slow the rate to 1-2 °C per minute as the expected melting point is approached.
- Record the temperature at which the first liquid appears and the temperature at which the entire sample is liquid. This range is the melting point.

Solubility Determination

Procedure:

- Add a known mass (e.g., 10 mg) of tridecyl hexadecanoate to a vial containing a known volume (e.g., 1 mL) of the solvent to be tested.

- Stir the mixture at a constant temperature (e.g., 25 °C) for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Visually inspect the solution for any undissolved solid. If the solid has completely dissolved, the substance is considered soluble at that concentration.
- For quantitative solubility, the saturated solution can be filtered, and the concentration of the dissolved ester can be determined by a suitable analytical method like GC-MS after solvent evaporation and redissolution in a known volume of a different solvent.
- Repeat the experiment at different temperatures to assess the temperature dependence of solubility.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is used to determine the purity of tridecyl hexadecanoate and to confirm its molecular weight.



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